

Foreword: A Proactive Approach to Laboratory Safety

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Compound of Interest

Compound Name: *H-Ala-oall hcl*

Cat. No.: *B1527387*

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In the fast-paced environment of research and drug development, the imperative of safety is absolute. The compounds we handle are not merely reagents; they are reactive entities with inherent properties that demand our respect and understanding. L-Alanine allyl ester hydrochloride (**H-Ala-OAll HCl**) is one such compound. As a valuable building block in peptide synthesis and medicinal chemistry, its utility is matched by the necessity for rigorous handling protocols.^[1] This guide is crafted for the discerning scientist—one who understands that true experimental control begins with mastering the safety and handling of every component. We will move beyond rote checklists to explore the chemical causality behind each safety recommendation, empowering you to work not just safely, but with informed confidence.

Section 1: Compound Profile and Hazard Identification

Chemical Identity

H-Ala-OAll HCl is the hydrochloride salt of the allyl ester of L-alanine.^{[1][2]} This structure confers a dual character: the reactivity of an amino acid ester and the specific considerations of an allyl group, all presented as a stable, crystalline salt.

Property	Value	Source
IUPAC Name	prop-2-enyl (2S)-2-aminopropanoate;hydrochloride	PubChem[2]
Synonyms	H-ALA-OALL HCL, L-Alanine allyl ester hydrochloride	PubChem, ChemicalBook[2][3]
CAS Number	203799-82-0	Chem-Impex, ChemicalBook[1][3]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	PubChem[2]
Molecular Weight	165.62 g/mol	PubChem[2]
Appearance	Off-white powder	Chem-Impex[1]

GHS Hazard Classification

The primary, known hazards associated with **H-Ala-OAll HCl** are based on its GHS classification. It is crucial to internalize these warnings as they dictate the minimum required safety controls.[2]

Hazard Code	Statement	Class	Source
H315	Causes skin irritation	Skin Irritant, Category 2	PubChem[2]
H319	Causes serious eye irritation	Eye Irritant, Category 2A	PubChem[2]
H335	May cause respiratory irritation	Specific Target Organ Toxicity (Single Exposure), Category 3	PubChem[2]

Expert Insight: The H335 classification is particularly important. As a fine, crystalline powder, **H-Ala-OAll HCl** has the potential to become airborne during weighing and transfer. Inhalation can lead to irritation of the respiratory tract. The hydrochloride salt form, while improving stability,

means the compound is acidic. Contact with mucous membranes in the eyes, nose, and throat can cause immediate irritation due to this acidity.

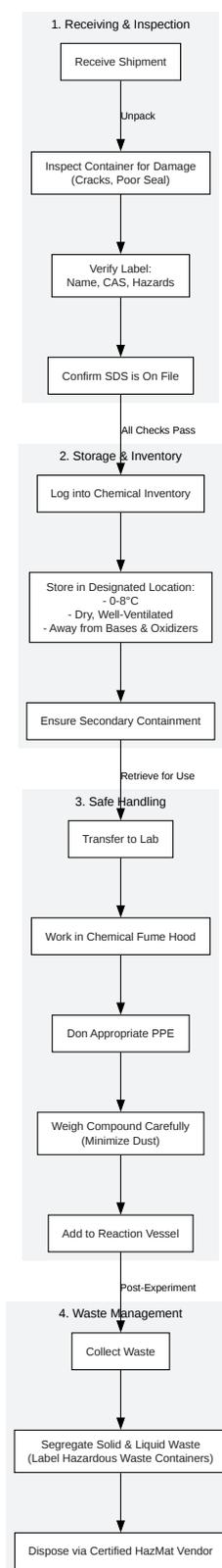
Inferred Hazards from Structural Moieties

Beyond the explicit GHS classifications, an experienced scientist must assess hazards based on the compound's structure.

- **Allyl Group:** Allyl-containing compounds can have unique reactivity. While **H-Ala-OAlI HCl** itself is not rated as flammable, related allyl esters and allyl alcohol are.[4] It is prudent to keep it away from strong oxidizing agents, heat, and sources of ignition. Furthermore, some allyl esters are known sensitizers.[5]
- **Hydrochloride Salt:** This makes the compound an acid. It will react exothermically with bases.[6] It is also corrosive to many metals, a reaction that can produce flammable hydrogen gas.[6][7] This dictates both storage compatibility and disposal procedures.

Section 2: The Self-Validating Safety Workflow: From Receipt to Disposal

A robust safety protocol is a closed-loop system where each step validates the next. The following workflow is designed to manage the lifecycle of **H-Ala-OAlI HCl** within the laboratory, minimizing risk at every stage.



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Caption: The lifecycle of **H-Ala-OAlI HCl**, from receipt to disposal.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The foundation of safety is a controlled environment. We first use engineering controls to isolate the hazard, then PPE as the final barrier.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of solid **H-Ala-OAlI HCl**, including weighing and transfers, must be performed inside a certified chemical fume hood.[4][8] This is non-negotiable and directly addresses the respiratory irritation hazard (H335).[2]
- **Ventilation:** The laboratory should have adequate general ventilation to ensure any fugitive emissions are diluted and exhausted.
- **Safety Stations:** An ANSI-compliant safety shower and eyewash station must be readily accessible within a 10-second travel distance from the handling area.[4][8]

Personal Protective Equipment (PPE)

A hazard assessment dictates the required PPE. For **H-Ala-OAlI HCl**, the following are mandatory.[9][10]

Protection Type	Specification	Rationale and Causality
Eye & Face	ANSI Z87.1 compliant safety glasses with side shields, at a minimum. Chemical splash goggles are strongly recommended.[7][11]	Protects against airborne particles during handling and splashes of solutions. Directly addresses the serious eye irritation hazard (H319).[2]
Skin (Hands)	Chemically resistant gloves (Nitrile is generally acceptable for incidental contact, but consult a glove chart for prolonged use).[12]	Prevents direct skin contact, addressing the skin irritation hazard (H315).[2] Gloves must be removed before leaving the lab or touching common surfaces (keyboards, door handles).
Skin (Body)	Long-sleeved lab coat.[9]	Provides a removable barrier to protect skin and personal clothing from contamination.
Respiratory	Not required if all work is performed in a fume hood. If a hood is unavailable or malfunctioning, a NIOSH-approved respirator with cartridges for acid gas and particulates is required.[8][13]	This is a secondary control. The primary control is the fume hood, which mitigates the respiratory irritation hazard (H335).[2]

Section 4: Standard Operating Procedures (SOPs)

Storage Protocol

- **Verification:** Upon receipt, confirm the container is intact and properly labeled.
- **Location:** Store in a refrigerator or cold room designated for chemicals, at a temperature of 0-8°C.[1]
- **Segregation:** Store in a secondary container to contain potential spills.[8] Crucially, store away from incompatible materials, especially strong bases (e.g., sodium hydroxide, amines)

and strong oxidizing agents (e.g., permanganates, nitrates).[6][14]

- Inventory: Log the material into your laboratory's chemical inventory system with the date of receipt and location.

Handling and Weighing Protocol

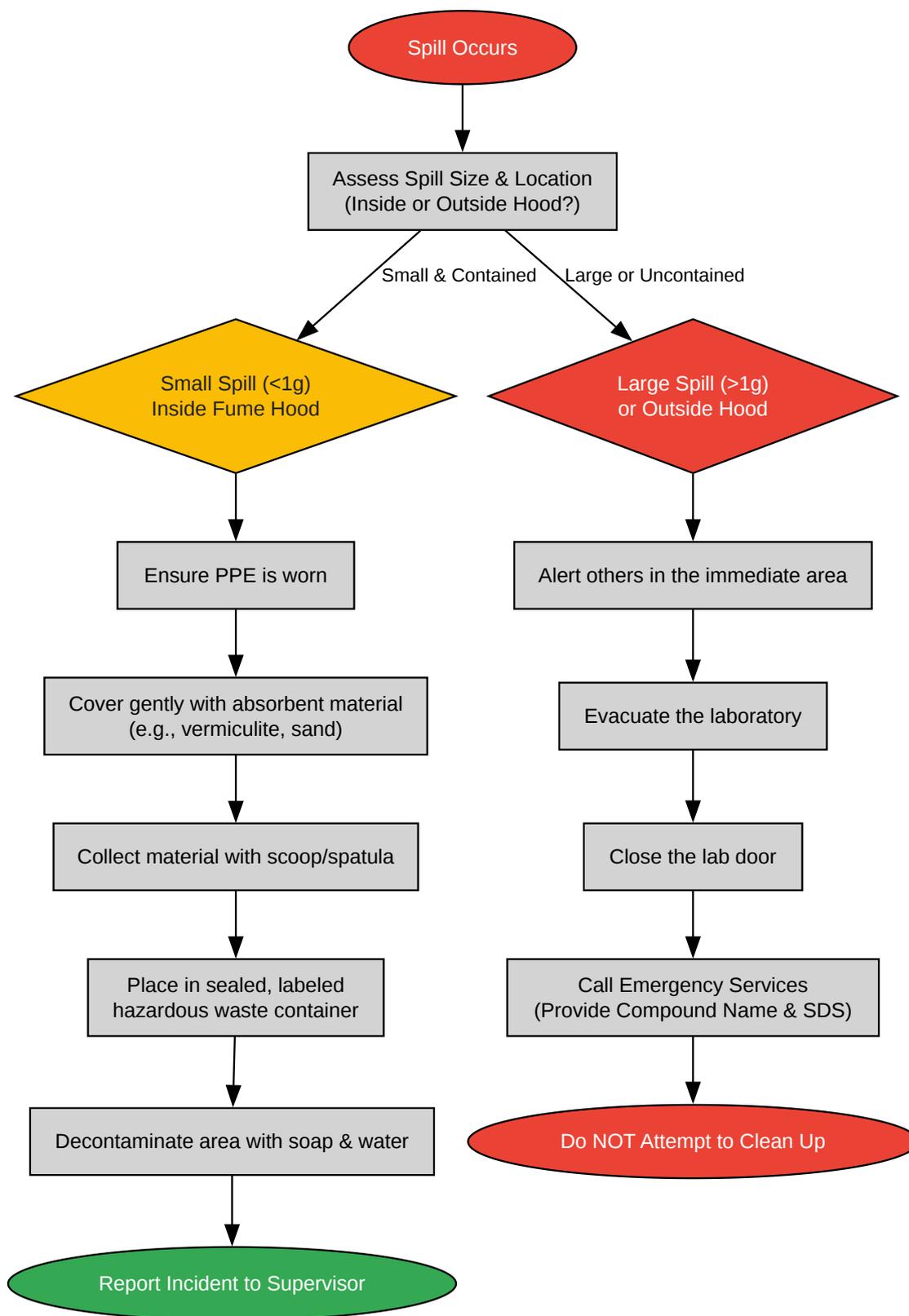
- Preparation: Assemble all necessary equipment (spatulas, weigh paper, reaction vessel) inside the chemical fume hood before retrieving the compound.
- PPE: Don all required PPE as specified in Section 3.2.
- Transfer: Retrieve the **H-Ala-OAlI HCl** container from storage and place it in the fume hood. Allow the container to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
- Weighing: Open the container. Using a clean spatula, carefully transfer the desired amount of powder to a tared weigh boat or paper. Avoid any actions that could generate dust, such as tapping the spatula on the container neck.
- Closure: Securely close the primary container immediately after dispensing.
- Clean-up: Wipe the spatula and any minor residue from the work surface with a damp cloth (water is acceptable for this purpose), and dispose of the cloth as hazardous waste.
- Return: Return the primary container to its designated storage location.

Section 5: Emergency Procedures

Preparation is the key to effective emergency response.

Spill Response

The appropriate response is dictated by the spill's magnitude.



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Caption: Decision tree for responding to a **H-Ala-OAlI HCl** spill.

Personnel Exposure

Immediate and decisive action is critical to mitigate harm.

- Eye Contact: Immediately flush eyes with copious amounts of water at an eyewash station for at least 15 minutes, holding the eyelids open.[8][15] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and immediately wash the affected area with soap and plenty of water for at least 15 minutes.[15][16] Seek medical attention if irritation develops or persists.
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[15]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and give the person one to two glasses of water to drink.[7][16] Seek immediate medical attention.

Section 6: Waste Disposal

Chemical waste management is a legal and ethical responsibility.

- Designation: All surplus **H-Ala-OAlI HCl** and any materials grossly contaminated with it (e.g., weigh boats, gloves, absorbent from spills) are considered hazardous waste.[17]
- Containment: Collect waste in a dedicated, sealed, and clearly labeled hazardous waste container. The label must include "Hazardous Waste," the full chemical name, and the associated hazards (Irritant).
- Incompatibility: Do not mix **H-Ala-OAlI HCl** waste with incompatible waste streams, particularly bases.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste contractor. Never discharge **H-Ala-OAlI HCl** or its solutions into the sewer system.[17][18]

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